

Technical Guide: Physicochemical Properties of Ethyl 2-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-methylbenzoate

Cat. No.: B1361085

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This technical guide provides an in-depth overview of the boiling point and density of **Ethyl 2-methylbenzoate**, tailored for researchers, scientists, and professionals in drug development. This document outlines the core physicochemical data, detailed experimental protocols for their determination, and visual workflows to facilitate understanding and replication.

Core Physicochemical Data

The boiling point and density are critical parameters in the identification, purification, and handling of chemical substances. **Ethyl 2-methylbenzoate**, a key intermediate in various synthetic processes, exhibits the following properties:

Physicochemical Property	Value	Conditions
Boiling Point	227.0 °C	At 760 mmHg[1]
220-221 °C	At 731 mmHg[2][3]	
Density	1.035 - 1.037 g/mL	At 20 °C[1]
1.032 g/mL	At 25 °C[2][3]	

Experimental Protocols

Accurate determination of boiling point and density is fundamental for the characterization of substances. The following sections detail standardized laboratory procedures for these

measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[4]^[5] This property is a crucial indicator of purity.^[4]

Methodology: Capillary Method

This method is suitable for small quantities of liquid.

- Apparatus Setup:
 - A small test tube containing 2-3 mL of **Ethyl 2-methylbenzoate** is attached to a thermometer.^[4]
 - A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.^[6]
 - The entire assembly is immersed in a heating bath (e.g., paraffin oil) ensuring the sample is below the oil level.^[6]
- Heating and Observation:
 - The heating bath is gently heated with continuous stirring to ensure uniform temperature distribution.^[6]
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs when the vapor pressure of the sample exceeds the atmospheric pressure.^[7]
- Measurement:
 - Heating is discontinued when a steady stream of bubbles is observed.
 - The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[7] This is the point where the vapor pressure of the substance equals the atmospheric pressure.

Determination of Density

Density is the mass of a substance per unit volume.^[8] It is a characteristic property that can be used to identify a substance.

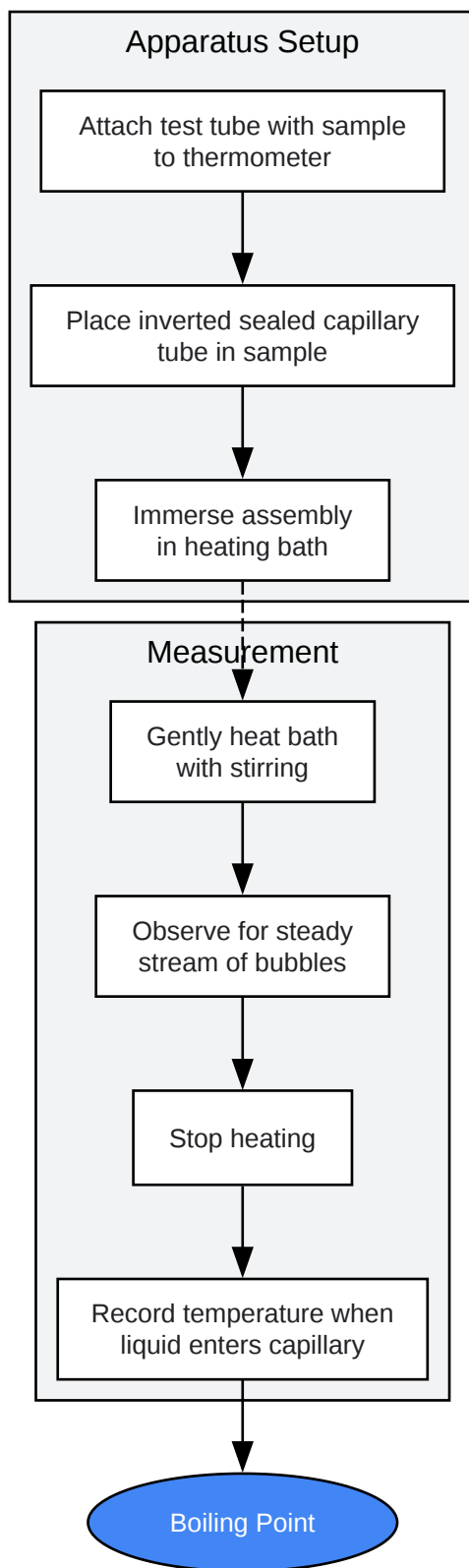
Methodology: Using a Graduated Cylinder and Balance

This is a straightforward method for determining the density of a liquid.

- Mass Measurement:
 - An empty, dry measuring cylinder is placed on a digital balance, and its mass is tared to zero.^[9]
 - Alternatively, the mass of the empty cylinder is recorded.^{[9][10]}
- Volume Measurement:
 - A known volume of **Ethyl 2-methylbenzoate** is carefully poured into the measuring cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.^[9]
- Mass of Liquid:
 - The measuring cylinder containing the liquid is weighed.^[9]
 - If the balance was tared, the reading directly gives the mass of the liquid. If the initial mass of the cylinder was recorded, it is subtracted from the total mass to find the mass of the liquid.^{[9][10]}
- Calculation:
 - The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$.^[9]
 - For higher accuracy, the measurements should be repeated multiple times, and the average density calculated.^{[8][9]}

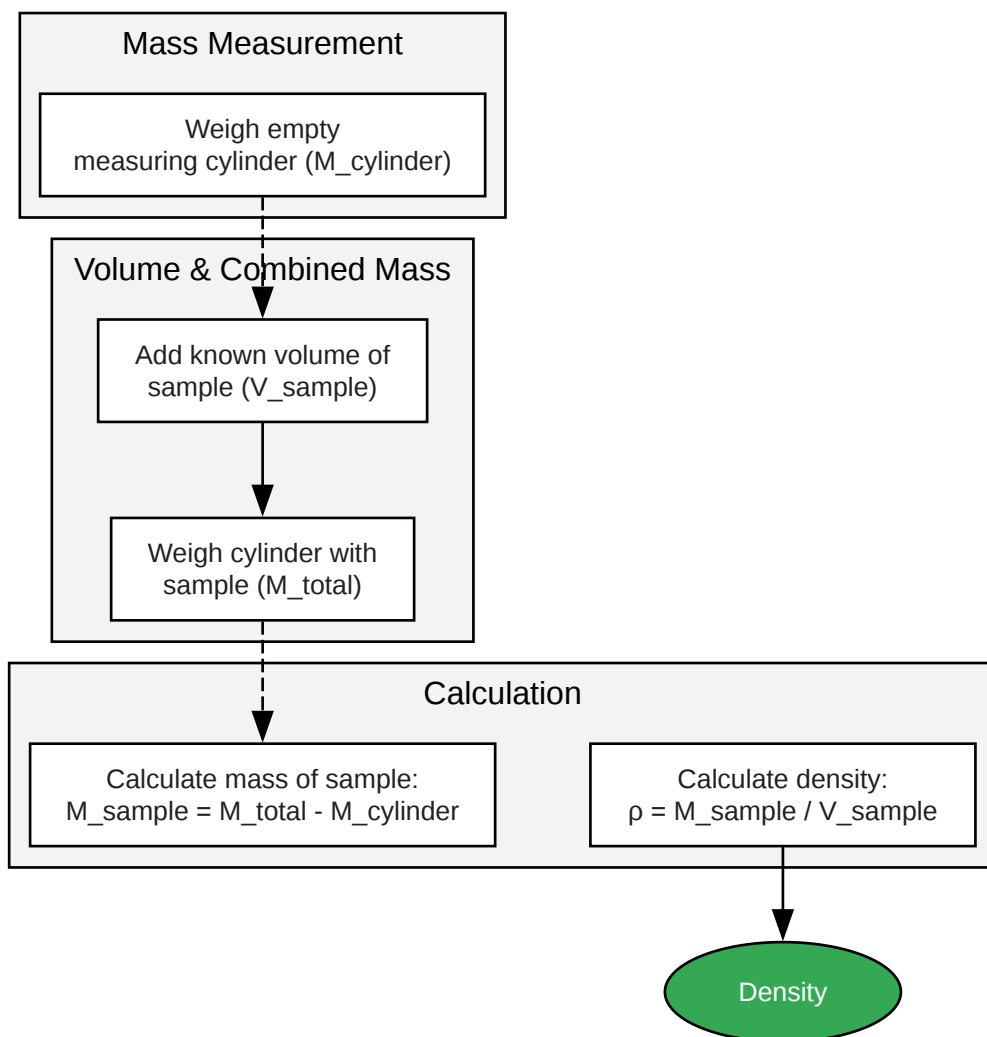
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Workflow for Boiling Point Determination



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Workflow for Density Determination

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Ethyl 2-methylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361085#boiling-point-and-density-of-ethyl-2-methylbenzoate]

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